

Gelomulide A: A Comprehensive Technical Overview

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Compound of Interest

Compound Name: **Gelomulide A**

Cat. No.: **B15591057**

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Gelomulide A is a naturally occurring diterpenoid that has garnered interest within the scientific community for its unique chemical architecture and potential biological activities. As an ent-abietane diterpene lactone, it belongs to a class of compounds known for their diverse pharmacological properties. This technical guide provides a detailed overview of the chemical structure, isolation, and known biological effects of **Gelomulide A**, presenting key data and experimental methodologies for the research and drug development professional.

Chemical Structure and Properties

Gelomulide A is a complex tetracyclic diterpene lactone. Its chemical identity is well-established and characterized by the following properties:

Property	Value
Molecular Formula	C ₂₂ H ₃₀ O ₅
Molecular Weight	374.5 g/mol [1]
IUPAC Name	[(1S,3R,8R,10S,11R,14S,16S)-5,11,15,15-tetramethyl-6-oxo-2,7-dioxapentacyclo[8.8.0.0 ^{1,3} .0 ^{4,8} .0 ^{11,16}]octadec-4-en-14-yl] acetate [1]
CAS Number	122537-59-1 [1]
Canonical SMILES	CC1=C2--INVALID-LINK-- (C)C)OC(=O)C)C">C@@HOC1=O [1]

The core of **Gelomulide A** is an ent-abietane skeleton, which is characterized by a specific stereochemical configuration. The structure also features a lactone ring and an acetate group, which contribute to its chemical properties and biological activity.

Isolation and Structural Elucidation

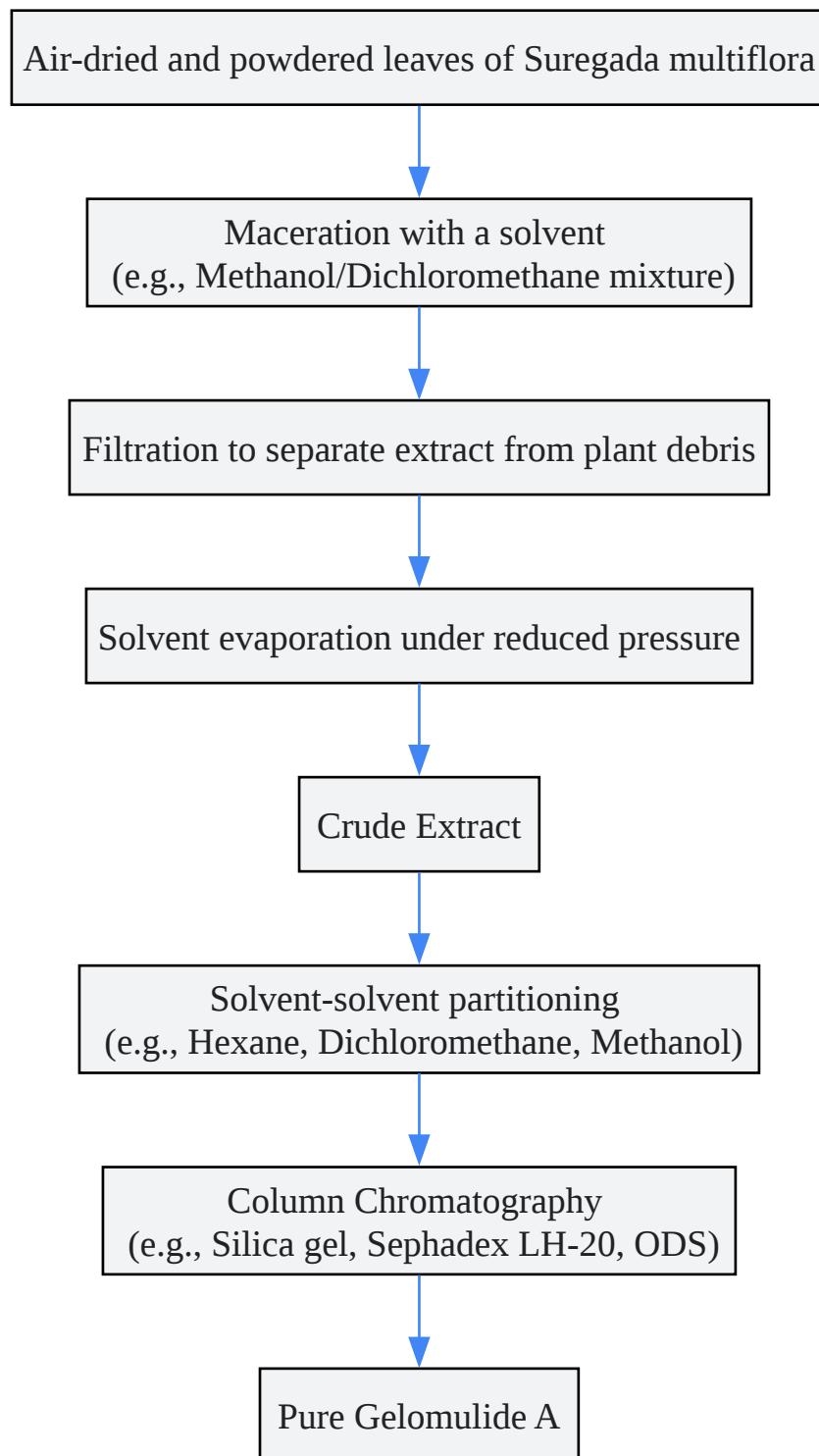
Natural Source

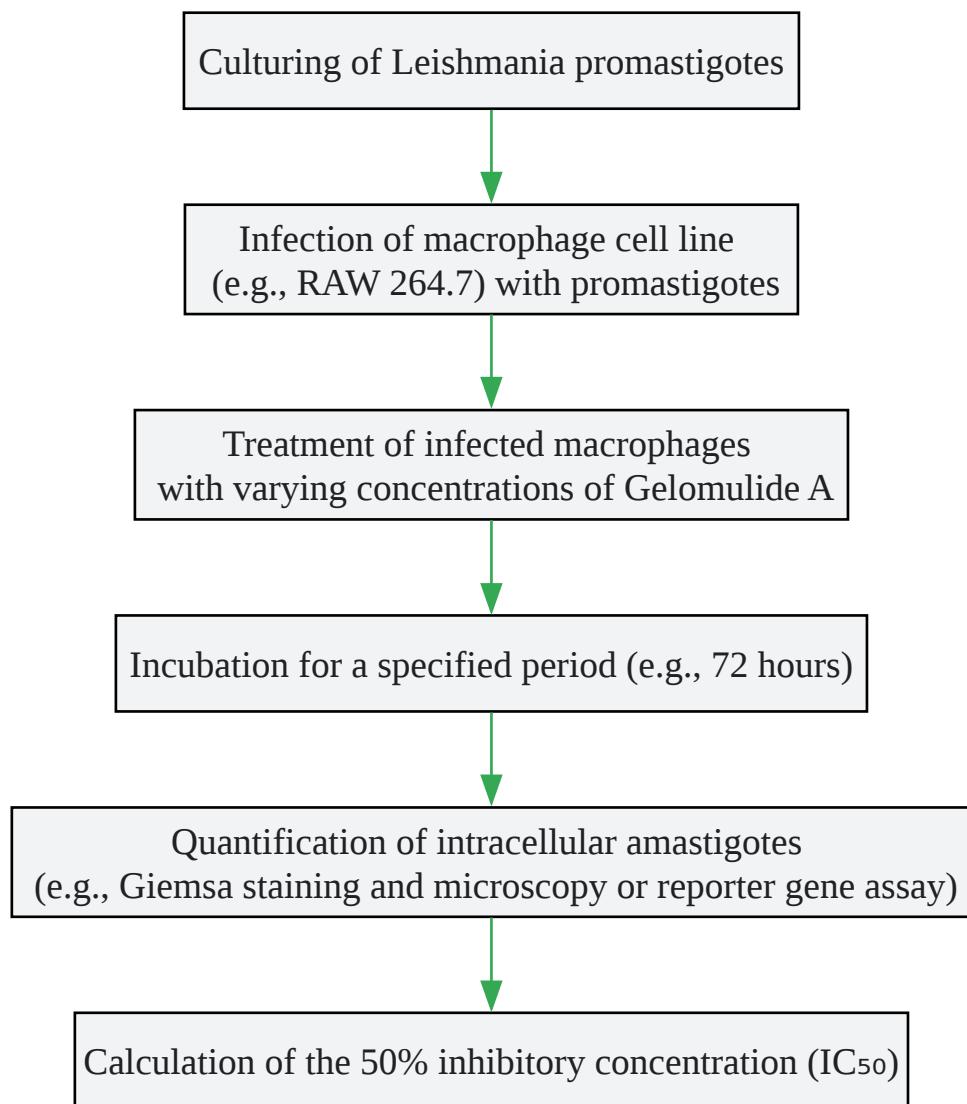
Gelomulide A is primarily isolated from the leaves of plants belonging to the *Suregada* genus, particularly *Suregada multiflora* (formerly known as *Gelonium multiflorum*) and *Suregada zanzibariensis*.[\[2\]](#)[\[3\]](#) These plants are a rich source of various diterpenoids.

Experimental Protocols

General Extraction and Isolation Procedure:

While a specific, detailed protocol for the isolation of **Gelomulide A** is not readily available in publicly accessible literature, a general methodology for the extraction of diterpenoids from *Suregada* species can be outlined as follows. It is important to note that optimization of this procedure would be necessary for the targeted isolation of **Gelomulide A**.





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References

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- To cite this document: BenchChem. [Gelomulide A: A Comprehensive Technical Overview]. BenchChem, [2025]. [Online PDF]. Available at: <https://www.benchchem.com/product/b15591057#what-is-the-chemical-structure-of-gelomulide-a>

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